

Preventing degradation of Org OD 02-0 in experimental setup.

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Compound of Interest

Compound Name: Org OD 02-0

Cat. No.: B15541469

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Technical Support Center: Org OD 02-0

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper handling and use of **Org OD 02-0** to prevent its degradation and ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is **Org OD 02-0**?

Org OD 02-0 (also known as 10-Ethenyl-19-norprogesterone) is a potent and selective agonist for the membrane progesterone receptor α (mPR α), with an IC₅₀ of 33.9 nM.^[1] It is frequently used in research to investigate the non-genomic signaling pathways of progesterone.

Q2: What is the primary mechanism of action for **Org OD 02-0**?

Org OD 02-0 selectively binds to and activates mPR α , initiating rapid, non-genomic signaling cascades within the cell. This is distinct from the genomic actions mediated by nuclear progesterone receptors.^{[2][3]}

Q3: Which signaling pathways are activated by **Org OD 02-0**?

Org OD 02-0 has been shown to activate several key signaling pathways, including the MAPK/ERK and PI3K/Akt pathways.^{[4][5][6]} Activation of these pathways is linked to its observed effects, such as neuroprotection and regulation of cell survival.^{[4][5][7]}

Troubleshooting Guide: Preventing Degradation

Q4: My experimental results with **Org OD 02-0** are inconsistent. Could the compound be degrading?

Inconsistent results are a common indicator of compound instability. The following sections address potential sources of **Org OD 02-0** degradation and provide solutions.

Q5: How should I properly store the **Org OD 02-0** stock solution to prevent degradation?

Proper storage is critical for maintaining the stability of **Org OD 02-0**. Repeated freeze-thaw cycles can lead to product inactivation.^[1]

- Recommendation: Upon receiving, prepare aliquots of your stock solution in an appropriate solvent and store them at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[1] This minimizes the number of freeze-thaw cycles for the bulk of your compound.

Q6: What is the stability of **Org OD 02-0** in working solutions at room temperature or 37°C?

While specific data on the stability of **Org OD 02-0** at room temperature or 37°C in working media is not extensively published, steroid-based compounds can be susceptible to degradation over time, especially in aqueous solutions.

- Recommendation: Prepare fresh working solutions from your frozen aliquots for each experiment. Avoid storing diluted solutions for extended periods, especially at physiological temperatures. It is best practice to add the compound to your experimental system immediately after dilution. For time-course experiments longer than a few hours, consider the potential for degradation and, if possible, replenish the compound.

Q7: Could the solvent I'm using be causing degradation of **Org OD 02-0**?

The choice of solvent is important for dissolving **Org OD 02-0** and maintaining its stability.

- Recommendation: Refer to the manufacturer's datasheet for recommended solvents (e.g., DMSO, ethanol). Ensure the solvent is of high purity and anhydrous, as contaminants and water can promote degradation of dissolved compounds.

Q8: Is **Org OD 02-0** sensitive to light?

Many complex organic molecules, including some steroids, can be sensitive to light (photosensitive), which can lead to degradation.

- Recommendation: While specific photosensitivity data for **Org OD 02-0** is not readily available, it is good laboratory practice to protect stock solutions and working solutions from direct light. Store aliquots in amber vials or wrap tubes in aluminum foil. Conduct experimental manipulations in a timely manner to minimize light exposure.

Data Summary

Table 1: Storage and Stability of **Org OD 02-0** Stock Solutions

Storage Temperature	Recommended Duration	Key Consideration
-80°C	Up to 6 months	Optimal for long-term storage.
-20°C	Up to 1 month	Suitable for short-term storage.

Data sourced from MedChemExpress product information.[\[1\]](#)

Experimental Protocols

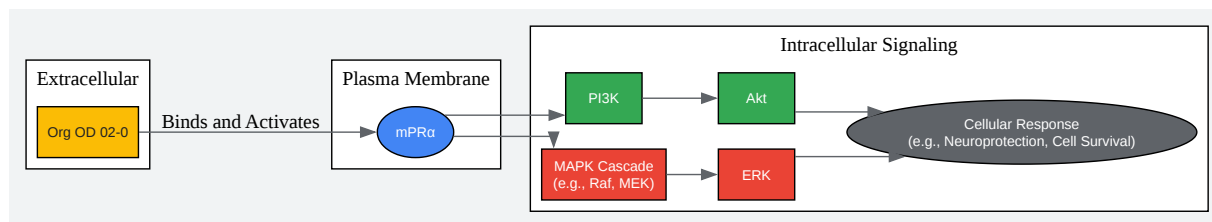
General Protocol for Treating Cultured Cells with **Org OD 02-0**

This protocol provides a general workflow for treating adherent cell cultures with **Org OD 02-0**.

- Prepare Stock Solution:
 - Dissolve **Org OD 02-0** powder in a suitable solvent (e.g., DMSO) to create a concentrated stock solution (e.g., 10 mM).

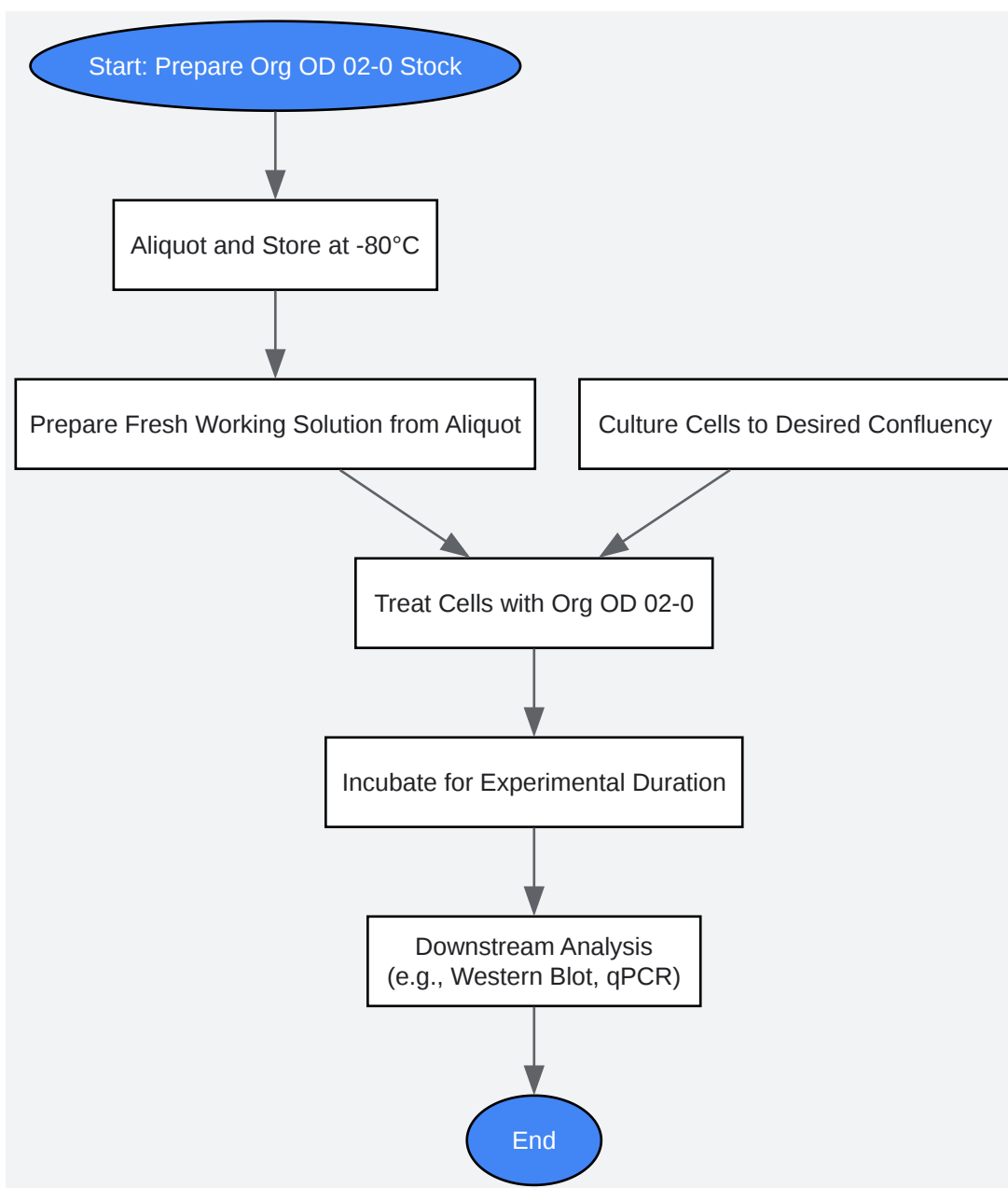
- Aliquot the stock solution into small volumes in light-protective tubes and store at -80°C.
- Cell Culture:
 - Plate your cells of interest at the desired density in a multi-well plate and culture under standard conditions until they reach the desired confluency.
- Prepare Working Solution:
 - On the day of the experiment, thaw a fresh aliquot of the **Org OD 02-0** stock solution.
 - Prepare a series of dilutions of the stock solution in your cell culture medium to achieve the final desired concentrations for your experiment. It is important to ensure the final concentration of the solvent (e.g., DMSO) is consistent across all treatments, including the vehicle control, and is non-toxic to the cells.
- Cell Treatment:
 - Remove the existing culture medium from the cells.
 - Add the medium containing the different concentrations of **Org OD 02-0** (and a vehicle control) to the respective wells.
 - Incubate the cells for the desired experimental duration (e.g., for short-term signaling studies, this could be minutes to hours).
- Downstream Analysis:
 - Following incubation, process the cells for your intended downstream analysis (e.g., Western blotting for protein phosphorylation, RNA extraction for gene expression analysis, or cell viability assays).

Visualizations



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Caption: Signaling pathways activated by **Org OD 02-0** binding to mPR α .



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Caption: Recommended experimental workflow for using **Org OD 02-0**.

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